Biotin-PEG8-Vidarabine: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Biotin-PEG8-Vidarabine*
Cat. No.:	*B15543278*

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For Immediate Release: A comprehensive technical overview of **Biotin-PEG8-Vidarabine**, a specialized molecular probe for advanced antiviral research and drug development. This document details the molecule's chemical properties, a representative synthesis protocol, and its mechanism of action in inhibiting viral replication.

Core Molecular Data

Biotin-PEG8-Vidarabine is a complex molecule designed for targeted antiviral studies. It incorporates the antiviral agent Vidarabine, a biotin tag for detection and purification, and a PEG8 linker to enhance solubility and reduce steric hindrance.

Property	Value	Reference
Molecular Formula	C36H60N8O13S	[1][2]
Molecular Weight	844.97 g/mol	[1][2]

Mechanism of Action: Targeting Viral DNA Synthesis

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Vidarabine, the active component of this conjugate, is a nucleoside analog that effectively disrupts viral DNA replication. Its mechanism involves a multi-step intracellular process:

- Phosphorylation: Cellular kinases phosphorylate Vidarabine into its active triphosphate form, Vidarabine triphosphate (ara-ATP).[1][3][4]
- Inhibition of Viral DNA Polymerase: Ara-ATP acts as a competitive inhibitor of the viral DNA polymerase, an enzyme crucial for viral genome replication.[1][3][5]
- Chain Termination: When incorporated into the growing viral DNA strand, ara-ATP terminates further elongation due to the presence of an arabinose sugar instead of a ribose sugar, which creates steric hindrance.[3][6] This leads to the formation of "faulty" DNA and destabilizes the viral genome.[1]

The biotin moiety allows researchers to utilize this molecule as a probe in various experimental setups, such as affinity pull-down assays to study drug-target interactions.

Representative Synthesis Protocol: Biotinylation of Vidarabine

The following is a representative protocol for the synthesis of **Biotin-PEG8-Vidarabine**, based on standard NHS-ester biotinylation chemistry. This protocol assumes the starting materials are Biotin-PEG8-NHS ester and Vidarabine, which contains a primary amine group suitable for conjugation.

Materials:

- Biotin-PEG8-NHS ester
- Vidarabine
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Amine-free buffer (e.g., Phosphate-Buffered Saline, PBS, pH 7.2-8.0)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0 or 100 mM glycine)

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- Dialysis tubing or desalting column

Procedure:

- Preparation of Reactants:
  - Dissolve Vidarabine in the amine-free buffer to a final concentration of 1-10 mg/mL.
  - Immediately before use, dissolve the Biotin-PEG8-NHS ester in a small amount of anhydrous DMF or DMSO to create a stock solution (e.g., 10 mg/mL).
- Biotinylation Reaction:
  - Add a 10- to 20-fold molar excess of the dissolved Biotin-PEG8-NHS ester to the Vidarabine solution.
  - Incubate the reaction mixture for 30-60 minutes at room temperature or for 2 hours at 4°C with gentle stirring.
- Quenching the Reaction:
  - To stop the reaction, add the quenching buffer to the reaction mixture.
  - Incubate for an additional 15-30 minutes at room temperature.
- Purification:
  - Remove the excess non-reacted biotinylation reagent and byproducts by dialysis against PBS or by using a desalting column.
- Storage:
  - Store the purified **Biotin-PEG8-Vidarabine** conjugate at -20°C.

Visualizing the Experimental and Biological Pathways

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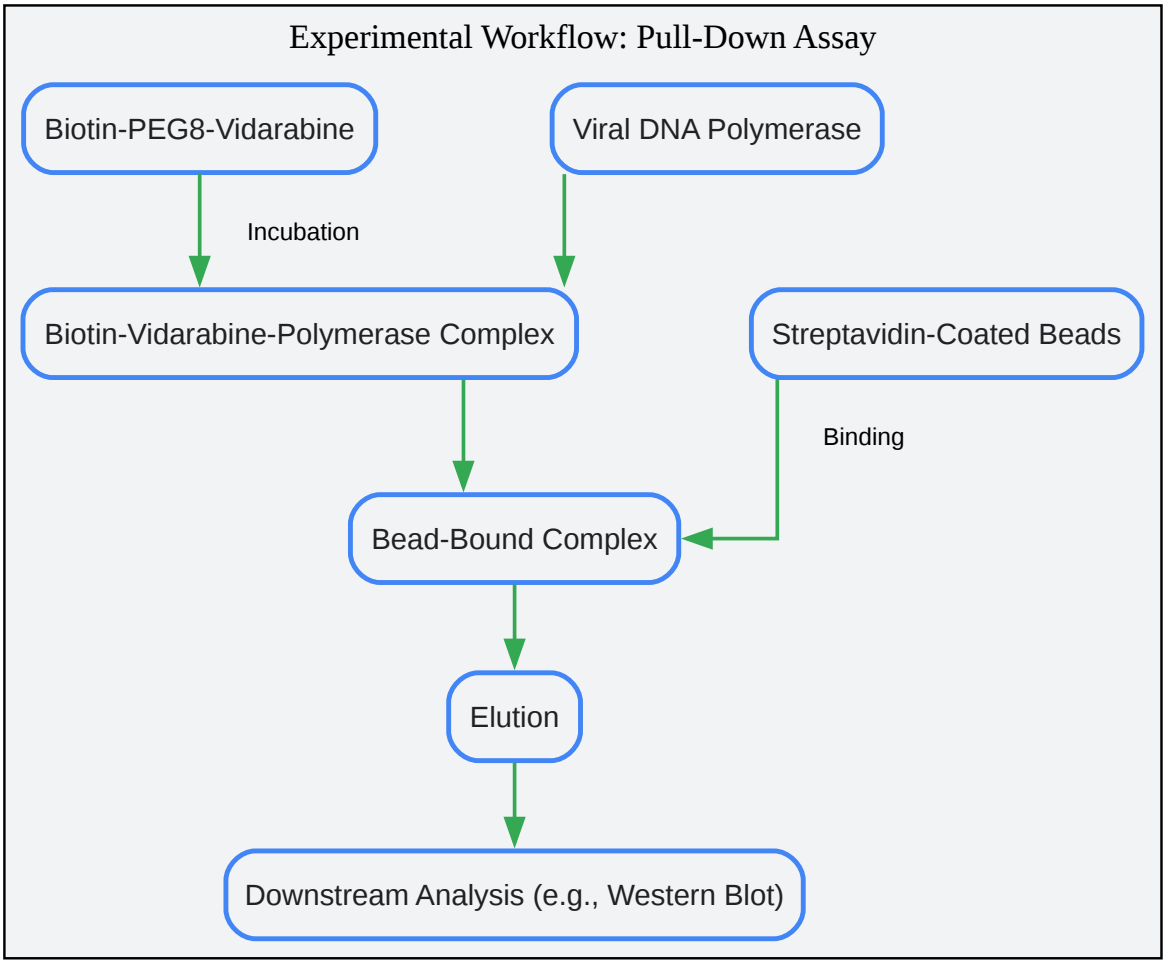
To further elucidate the processes involved, the following diagrams illustrate the experimental workflow for a pull-down assay using **Biotin-PEG8-Vidarabine** and the signaling pathway of Vidarabine's mechanism of action.



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Caption: Workflow for a pull-down assay using **Biotin-PEG8-Vidarabine**.

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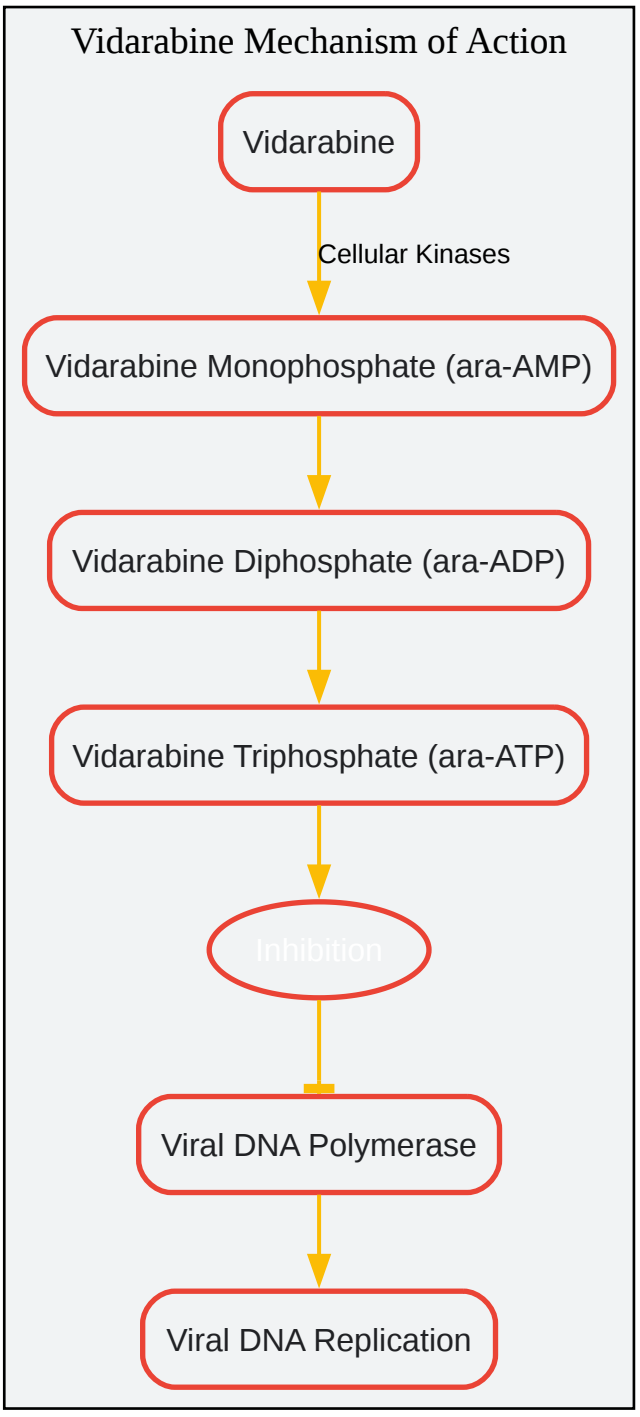

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Caption: Signaling pathway of Vidarabine's antiviral mechanism.

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